

Cuprous Chloride: A Technical Guide to Its CAS Number and Safety Data

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Compound of Interest

Compound Name: Cuprous chloride

Cat. No.: B046525

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the Chemical Abstracts Service (CAS) number and detailed safety data for **cuprous chloride** (CuCl). The information is compiled and presented to meet the needs of professionals in research and development, ensuring safe handling and informed use of this chemical compound.

Chemical Identification

Identifier	Value	Source
Chemical Name	Copper(I) chloride	[1]
Common Name	Cuprous chloride	[1][2][3]
CAS Number	7758-89-6	[1][2][4][5][6]
EC Number	231-842-9	[1][5]
Molecular Formula	CuCl	[1][2][5]
Molecular Weight	98.999 g/mol	[1][7]

Hazard Identification and Classification

Cuprous chloride is classified as a hazardous substance. The following table summarizes its GHS classification.

GHS Classification	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[4][5][8]
Skin Irritation/Corrosion	Category 1/2	H314: Causes severe skin burns and eye damage[4] / H315: Causes skin irritation[5][8]
Serious Eye Damage/Irritation	Category 1	H318: Causes serious eye damage[5][8]
Acute Aquatic Toxicity	Category 1	H400: Very toxic to aquatic life[5][8]
Chronic Aquatic Toxicity	Category 1	H410: Very toxic to aquatic life with long lasting effects[1][5][8]

Signal Word: Danger[4][5][8]

Hazard Pictograms:

- Corrosion
- Exclamation Mark
- Environment

Physical and Chemical Properties

A summary of the key physical and chemical properties of **cuprous chloride** is provided below.

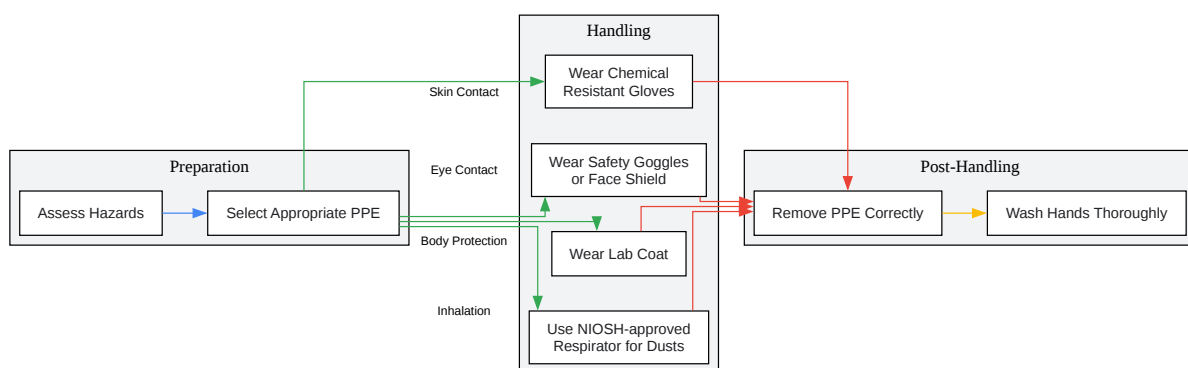
Property	Value
Appearance	White to grayish-white powder; may appear green due to oxidation[1][3]
Odor	Odorless[3]
Melting Point	423 °C (793 °F; 696 K)[1]
Boiling Point	1,490 °C (2,710 °F; 1,760 K) (decomposes)[1]
Density	4.14 g/cm ³ [1]
Solubility in Water	0.047 g/L (20 °C)[1]
Solubility	Insoluble in ethanol and acetone; soluble in concentrated HCl and NH ₄ OH[1]
Vapor Pressure	1.3 mmHg (546 °C)[7]

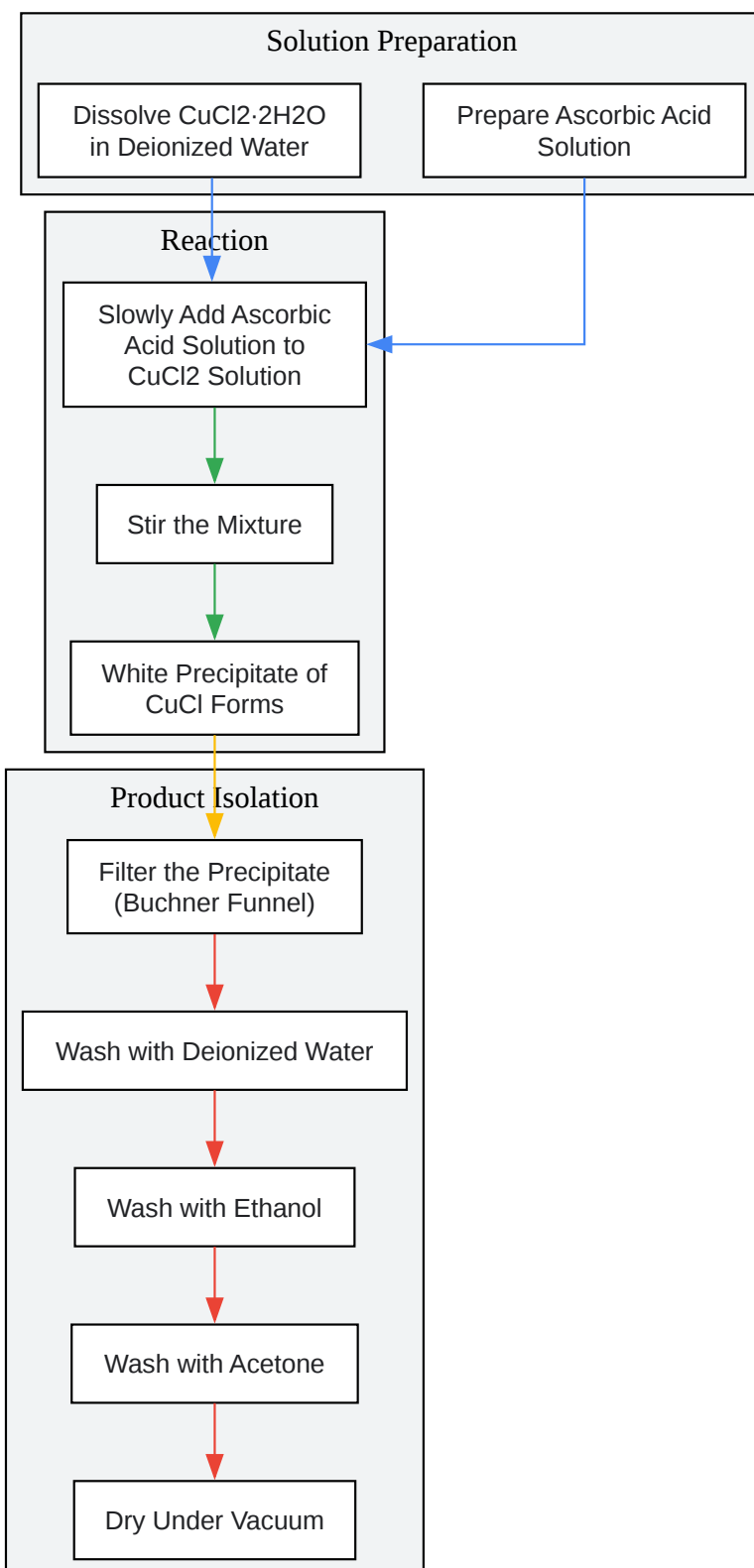
Safety and Handling

Proper handling and storage of **cuprous chloride** are crucial to ensure safety in a laboratory or industrial setting.

Personal Protective Equipment (PPE)

A logical workflow for ensuring personal safety when handling **cuprous chloride** is outlined below.





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